

The Definitive Guide to D-Allitol-13C: Laboratory Safety and Handling

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Compound of Interest

Compound Name: *D-Allitol-13C*

Cat. No.: *B1157517*

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This technical guide provides a comprehensive overview of the essential safety and handling protocols for **D-Allitol-13C** in a laboratory setting. Designed for researchers, scientists, and drug development professionals, this document synthesizes critical safety information with practical, field-tested insights to ensure the responsible and safe use of this stable isotope-labeled compound. As **D-Allitol-13C** is a non-radioactive, stable isotope-labeled compound, its handling and disposal do not necessitate radiological precautions. The safety protocols are primarily based on the chemical properties of its unlabeled counterpart, D-Allitol.

Compound Identification and Physicochemical Properties

D-Allitol-13C is an isotopically labeled form of Allitol, a naturally occurring sugar alcohol. The incorporation of a Carbon-13 isotope provides a valuable tool for metabolic tracing and mechanistic studies in biomedical research.[1] The single isotopic substitution has a negligible effect on the macroscopic physicochemical properties of the molecule.[2]

Table 1: Physicochemical Properties of **D-Allitol-13C**

Property	Value	Source
Chemical Name	D-Allitol-1-13C	[3]
Synonyms	Allit-13C; Allodulcit-13C; (2R,3R,4S,5S)-hexane- 1,2,3,4,5,6-hexaol-1-13C	[3]
Molecular Formula	C ₅ ¹³ CH ₁₄ O ₆	[3]
Molecular Weight	183.17 g/mol	[3]
Appearance	White crystalline solid	[2]
Solubility	Soluble in water	[2]
Storage Temperature	2-8°C Refrigerator	[3]
Hazard Classification	Not generally considered a hazardous substance	[4]
Incompatibilities	Strong oxidizing agents	[4]
Hazardous Decomposition	Carbon monoxide (CO) and Carbon dioxide (CO ₂) upon heating	[4]

Hazard Identification and Risk Assessment

While D-Allitol is not classified as a hazardous substance, and its toxicological properties have not been thoroughly investigated, it is prudent to handle all chemical compounds with a degree of caution.[5] The primary risks associated with **D-Allitol-13C** are physical, such as inhalation of dust particles and potential eye irritation from the solid material.

A crucial aspect of laboratory safety is a comprehensive Chemical Hygiene Plan, as mandated by the Occupational Safety and Health Administration (OSHA).[6] This plan should be readily available to all laboratory personnel and outline specific procedures for handling chemicals.[6]

Exposure Controls and Personal Protection

To minimize exposure and ensure a safe working environment, a combination of engineering controls and personal protective equipment (PPE) is essential.

Engineering Controls

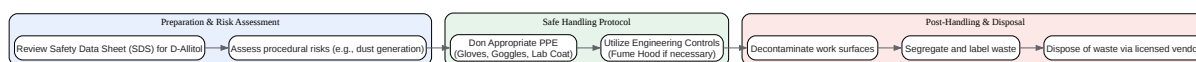
- Ventilation: Work in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring the solid compound, a chemical fume hood is recommended.[7]
- Safety Equipment: An eyewash station and safety shower should be readily accessible in the laboratory.[7]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **D-Allitol-13C**. [8]

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.[8]
- Body Protection: A laboratory coat is required to protect against accidental spills.[9]

The following DOT graph illustrates the standard workflow for assessing and implementing safety measures when handling a chemical compound like **D-Allitol-13C**.



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Figure 1: Laboratory Safety Workflow for **D-Allitol-13C**.

Handling and Storage Procedures

Safe Handling

- Avoid creating dust when handling the solid material.[8]

- Do not eat, drink, or smoke in the laboratory.[10]
- Wash hands thoroughly after handling the compound.[7][8]
- Ensure all containers are clearly labeled.[9]

Storage

- Store **D-Allitol-13C** in a tightly sealed container in a refrigerator at 2-8°C.[3][8]
- Keep the compound in a dry environment.[8]
- All isotopically labeled materials must be secured against unauthorized removal.[11]

First-Aid Measures

In the event of accidental exposure, follow these first-aid procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[7]
- Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing. [8]
- Inhalation: Move the individual to fresh air. If not breathing, provide artificial respiration. Seek medical attention if symptoms occur.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical advice if you feel unwell.[8]

Accidental Release Measures

In case of a spill:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Protect: Wear appropriate PPE, including respiratory protection if dust is present.[4]
- Contain: Prevent the spilled material from entering drains or waterways.[4]

- Clean-up: Carefully sweep up the solid material to avoid generating dust.[\[4\]](#)[\[8\]](#) Place the spilled material and any contaminated cleaning supplies into a sealed, labeled container for disposal.[\[4\]](#)
- Decontaminate: Clean the spill area thoroughly with a detergent solution followed by water.[\[12\]](#)

Disposal Considerations

As **D-Allitol-13C** is a stable, non-radioactive isotopically labeled compound, its disposal should be managed as a chemical waste.[\[12\]](#)

- Waste Segregation: Do not mix **D-Allitol-13C** waste with general laboratory trash. Segregate it as chemical waste.[\[12\]](#)
- Containerization: Collect all waste (solid and liquid) in designated, sealed, and properly labeled containers.[\[12\]](#)
- Licensed Disposal: All chemical waste must be disposed of through a licensed hazardous waste disposal company.[\[12\]](#) Adhere to all local, state, and federal regulations for chemical waste disposal.[\[13\]](#)

The following DOT graph outlines the decision-making process for the proper disposal of **D-Allitol-13C**.

Figure 2: Disposal Workflow for D-Allitol-13C.

Experimental Protocols

Weighing and Solution Preparation

- Preparation: Don all required PPE (safety glasses, lab coat, gloves).
- Fume Hood: If there is a risk of dust generation, perform this procedure in a chemical fume hood.
- Weighing: Carefully weigh the desired amount of **D-Allitol-13C** using an analytical balance. Use a spatula to transfer the solid and avoid creating dust.

- Dissolving: Add the weighed solid to the desired solvent (e.g., water) in a suitable container.
- Mixing: Gently swirl or stir the solution until the solid is completely dissolved.
- Labeling: Clearly label the container with the compound name, concentration, solvent, and date of preparation.
- Cleanup: Decontaminate the weighing paper, spatula, and work surface. Dispose of contaminated materials as chemical waste.

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